

Fmoc-DOPA(acetonide)-OH: A Technical Guide for Advanced Peptide Synthesis

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Compound of Interest

Compound Name: **Fmoc-DOPA(acetonide)-OH**

Cat. No.: **B1344010**

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Audience: Researchers, scientists, and drug development professionals.

This technical guide provides a comprehensive overview of (S)-2-(((9H-Fluoren-9-yl)methoxy)carbonyl)amino)-3-(2,2-dimethylbenzo[d][1][2]dioxol-5-yl)propanoic acid, commonly known as **Fmoc-DOPA(acetonide)-OH**. It is a critical building block for the synthesis of peptides containing 3,4-dihydroxyphenylalanine (DOPA) using Fmoc solid-phase peptide synthesis (SPPS).[1][3] The acetonide group provides robust protection for the reactive catechol side chain of DOPA, which is compatible with standard Fmoc-SPPS conditions and can be readily removed during the final cleavage from the resin with aqueous trifluoroacetic acid (TFA) mixtures.[1][4]

Core Properties and Specifications

Fmoc-DOPA(acetonide)-OH is a white to beige powder used in peptide synthesis.[4][5] Its key properties are summarized below.

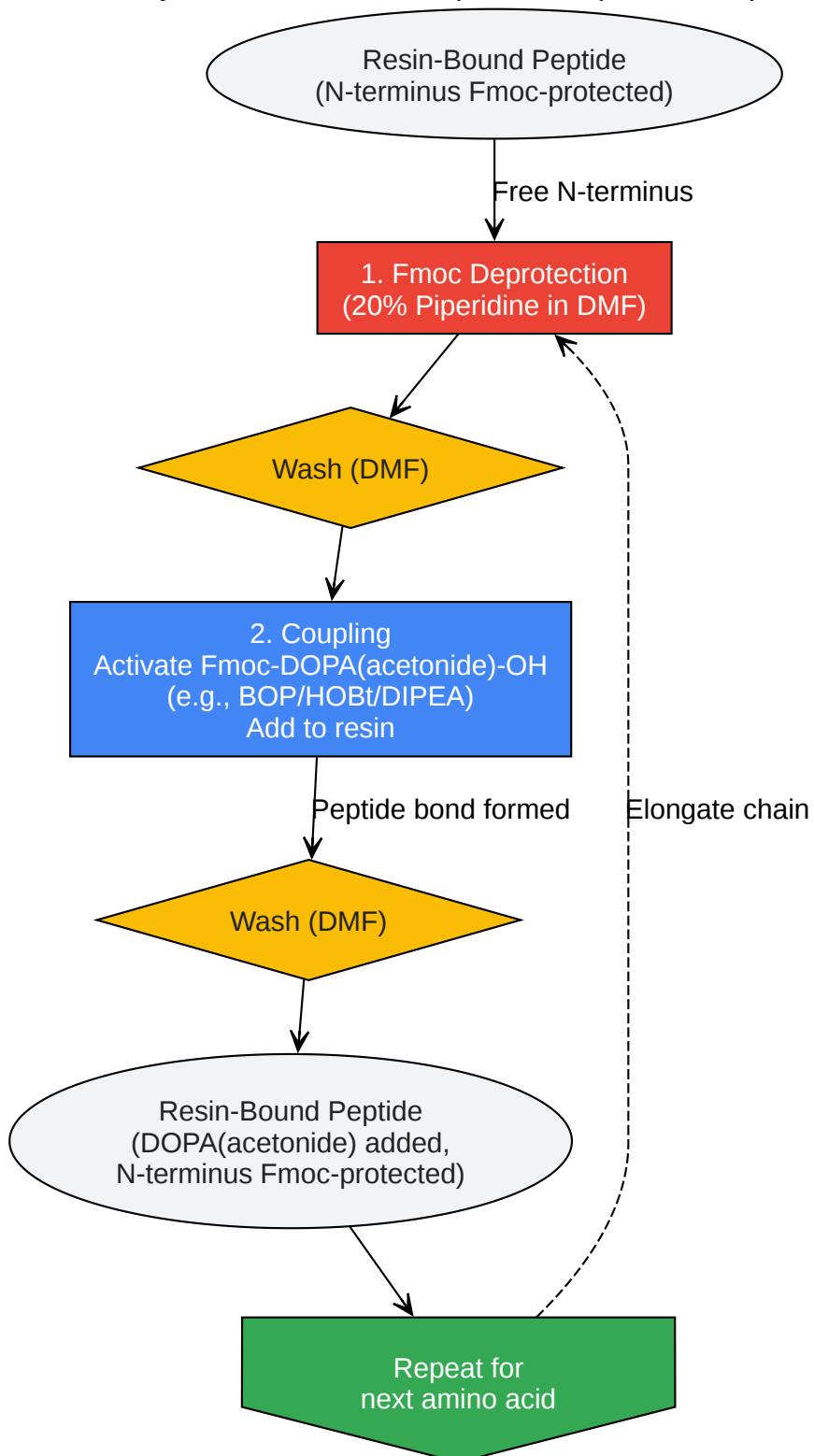
Property	Value	Reference
CAS Number	852288-18-7	[2] [6] [7]
Molecular Formula	C ₂₇ H ₂₅ NO ₆	[6] [7]
Molecular Weight	459.49 g/mol	[4] [6]
Appearance	White to slight yellow to beige powder	[5]
Assay (HPLC)	≥97.0%	[4]
Purity (TLC)	≥98%	[5]
Enantiomeric Purity	≥99.0%	[5]
Storage Temperature	15-25°C	[4]

Chemical Structure

The structure of **Fmoc-DOPA(acetonide)-OH** consists of the L-DOPA core, where the catechol hydroxyl groups are protected as a cyclic acetal (acetonide). The alpha-amino group is protected by the base-labile Fmoc group, making it suitable for iterative peptide synthesis.



Fmoc-SPPS Cycle for Fmoc-DOPA(acetonide)-OH Incorporation

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References

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